

A Technical Guide to Calcium Levulinate Dihydrate: Chemical Formula and Molecular Weight

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Compound of Interest

Compound Name: Calcium levulinate dihydrate

Cat. No.: B046904

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For researchers, scientists, and professionals in drug development, a precise understanding of a compound's chemical and physical properties is paramount. This guide provides a detailed technical overview of **Calcium levulinate dihydrate**, focusing on its chemical formula and molecular weight.

Chemical Identity and Composition

Calcium levulinate dihydrate is the hydrated calcium salt of levulinic acid. Its chemical structure consists of a central calcium atom ionically bonded to two levulinate anions, with two water molecules of hydration.

Chemical Formula: $\text{Ca}(\text{C}_5\text{H}_7\text{O}_3)_2 \cdot 2\text{H}_2\text{O}$ [\[1\]](#)[\[2\]](#)

This formula can also be represented as $\text{C}_{10}\text{H}_{14}\text{CaO}_6 \cdot 2\text{H}_2\text{O}$. [\[1\]](#)

Molecular Weight

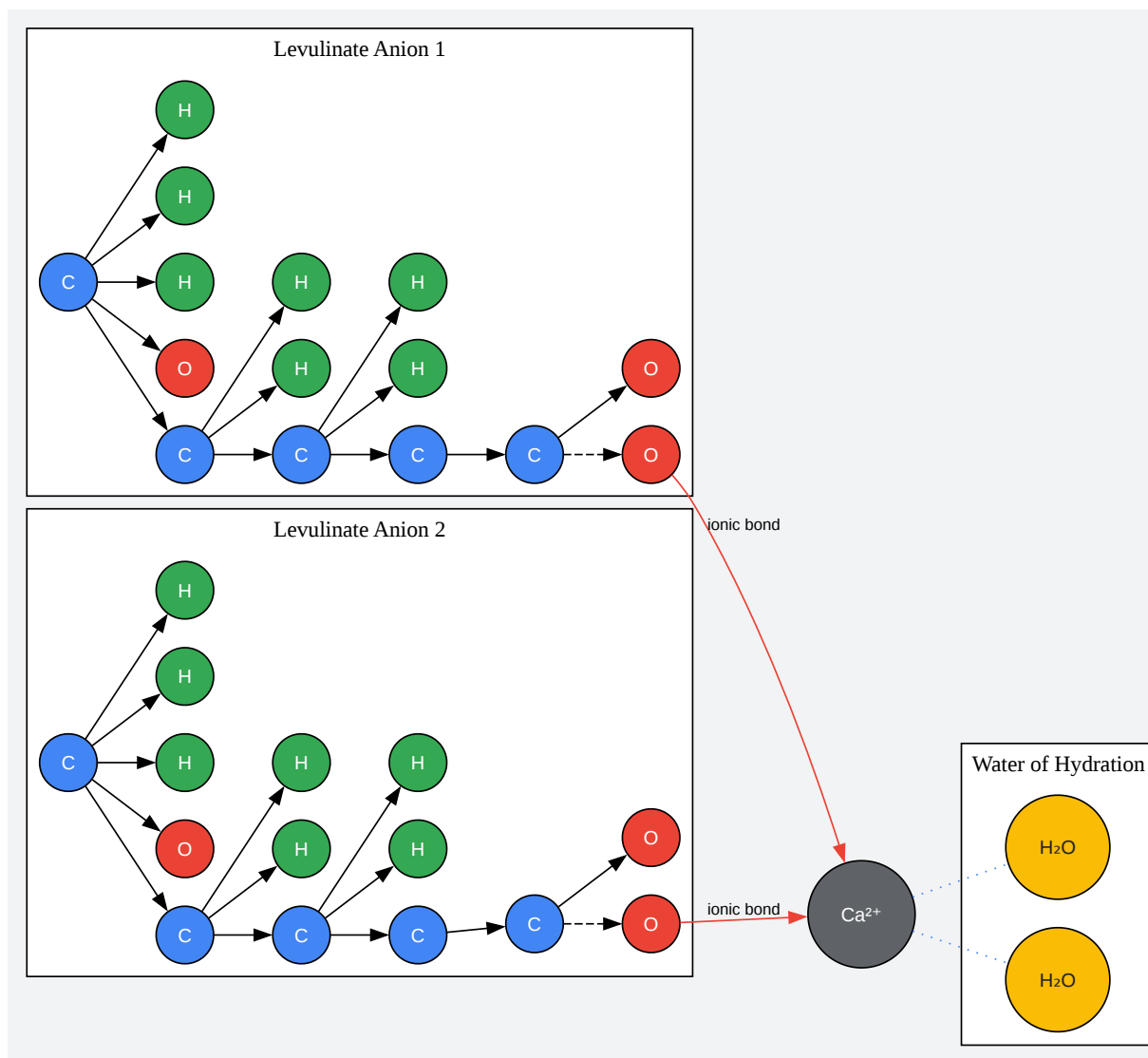
The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **Calcium levulinate dihydrate** is detailed below, based on the atomic weights of its elements.

Element	Symbol	Atomic Weight (g/mol)	Count	Total Weight (g/mol)
Calcium	Ca	40.078[3][4][5][6][7]	1	40.078
Carbon	C	12.011[8][9][10]	10	120.11
Hydrogen	H	1.008[11][12][13]	18	18.144
Oxygen	O	15.999[14][15]	8	127.992
Total Molecular Weight	306.324			

The molecular weight of **Calcium levulinate dihydrate** is 306.32 g/mol .[1]

Structural Representation

To visualize the elemental composition of **Calcium levulinate dihydrate**, the following diagram illustrates the connectivity of the atoms in the molecule.



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Molecular components of **Calcium levulinate dihydrate**.

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